

Application Notes and Protocols: Investigating Angiogenesis In Vitro with Izilendustat

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Compound of Interest

Compound Name: *Izilendustat*

Cat. No.: *B3027509*

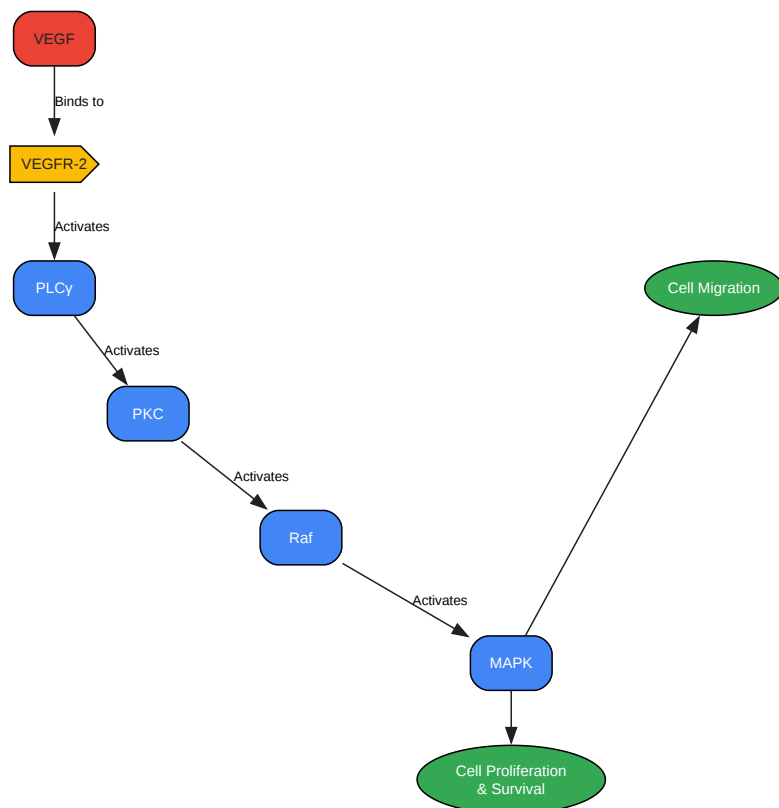
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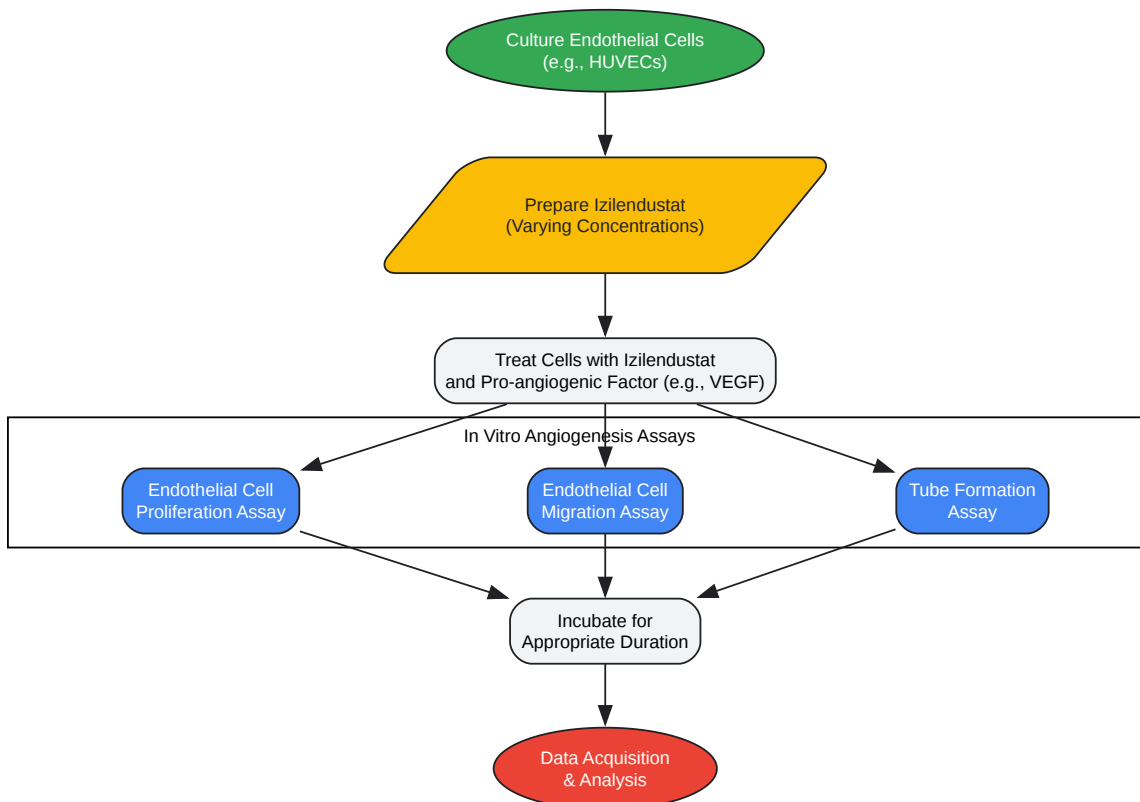
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Izilendustat** to study the process of angiogenesis in vitro. Angiogenesis, the formation of new blood vessels from pre-existing ones, is a critical process in both normal physiological functions, such as wound healing, and in pathological conditions, including tumor growth and metastasis.[1][2] The protocols detailed below are designed to assess the anti-angiogenic potential of **Izilendustat** by examining its effects on key steps of the angiogenic cascade, including endothelial cell proliferation, migration, and differentiation into capillary-like structures.

Core Angiogenesis Signaling Pathway: VEGF Receptor 2

A primary pathway regulating angiogenesis is initiated by the binding of Vascular Endothelial Growth Factor (VEGF) to its receptor, VEGFR-2, on endothelial cells.[2][3] This interaction triggers a signaling cascade that promotes cell proliferation, migration, and survival.[3] Many anti-angiogenic therapies are designed to inhibit this pathway. The following diagram illustrates a simplified overview of the VEGF signaling cascade, a potential target for compounds like **Izilendustat**.





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References

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- 3. Vascular endothelial growth factor receptor-2: Its unique signaling and specific ligand, VEGF-E - PMC [pmc.ncbi.nlm.nih.gov]

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